

health and safety considerations for handling 2-(Octylthio)ethanol in the lab

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Compound of Interest

Compound Name: 2-(Octylthio)ethanol

Cat. No.: B165344

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An In-depth Technical Guide to the Health and Safety Considerations for Handling 2-(Octylthio)ethanol in the Laboratory

Authored for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal institutional safety review or a comprehensive Safety Data Sheet (SDS). Laboratory personnel must consult the official SDS for 2-(Octylthio)ethanol from their supplier and adhere to all institutional and regulatory safety protocols.

Executive Summary

2-(Octylthio)ethanol (CAS No. 3547-33-9) is an organic sulfide compound utilized in various industrial and research applications, including as an intermediate in chemical synthesis.^[1] While it exhibits low acute oral toxicity, it is classified as a substance that can cause serious eye damage and skin irritation.^{[1][2]} This guide provides a detailed overview of the known health and safety considerations, summarizes key physical, chemical, and toxicological data, and outlines best practices for safe handling, storage, and emergency response in a laboratory setting.

Chemical Identification and Physical Properties

Proper identification and understanding of the physical properties of a chemical are foundational to its safe handling.

Table 2.1: Chemical Identification

Identifier	Value	Source(s)
Chemical Name	2-(Octylthio)ethanol	[1] [3]
Synonyms	2-Hydroxyethyl octyl sulfide, MGK Repellent 874, Ethanol, 2-(octylthio)-	[1] [3]
CAS Number	3547-33-9	[1] [3]
Molecular Formula	C ₁₀ H ₂₂ OS	[1] [3]
Molecular Weight	190.35 g/mol	[1]

| Appearance | Liquid [\[1\]](#)[\[2\]](#) |

Table 2.2: Physical and Chemical Properties

Property	Value	Source(s)
Melting Point	0 °C	[2] [4]
Boiling Point	98 °C to 135 °C	[2] [5]
Density	0.9285 - 0.9300 g/cm ³ at 20-25 °C	[2] [5]
Flash Point	77 °C to 215.3 °C (Closed Cup)	[2] [4]
Vapor Pressure	0.042 Pa to 5.93e-04 mmHg at 25 °C	[2] [4]
Solubility	Data not widely available. Assumed to be sparingly soluble in water.	

| Refractive Index | 1.4760 - 1.484 |[2][4] |

Note: Discrepancies in reported values (e.g., Boiling Point, Flash Point) exist across different sources. The most conservative (i.e., lowest) flash point should be considered for safety planning.

Hazard Identification and Toxicology

According to the Globally Harmonized System (GHS), **2-(Octylthio)ethanol** is classified with specific hazards that require stringent control measures.

Primary Hazards:

- Serious Eye Damage (Category 1): Poses a significant risk of serious, potentially irreversible damage upon contact with the eyes.[1][2]
- Skin Irritation (Category 2): May cause irritation upon skin contact.[1]
- Aquatic Toxicity: May be harmful to aquatic life.[1]

Table 3.1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Source(s)
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.	Corrosion	[1][2][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	Exclamation Mark	[1]

| Hazardous to the Aquatic Environment, Acute Hazard | 1 | H400: Very toxic to aquatic life. | Environment |[1] |

Table 3.2: Toxicological Data

Endpoint	Species	Route	Value	Classification	Source(s)
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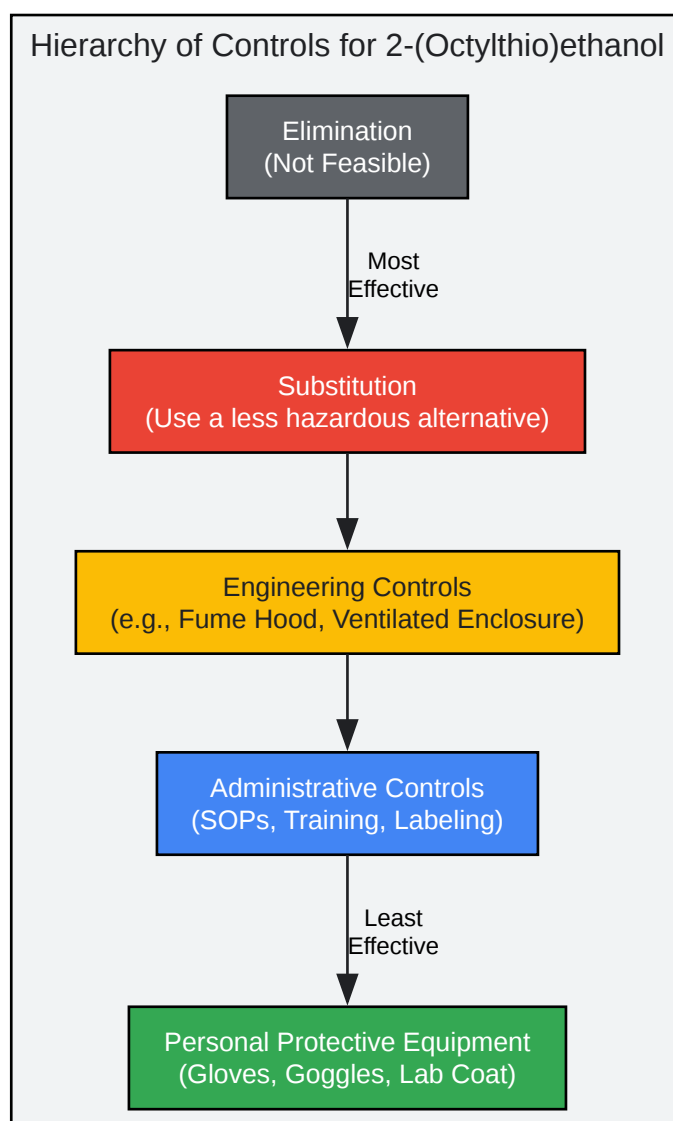
| LD50 | Rat | Oral | 8530 mg/kg | Low acute toxicity |[2][4] |

Experimental Protocols

Detailed experimental methodologies for the cited toxicological data are not available in the reviewed public-facing safety documents. The LD50 value is a standardized metric for acute toxicity, typically determined by administering escalating doses of the substance to a test population (e.g., rats) and identifying the dose that is lethal to 50% of the population under controlled laboratory conditions as per OECD or EPA guidelines.

Safe Handling and Exposure Control

A systematic approach to hazard control is essential for minimizing risk when handling **2-(Octylthio)ethanol**. The hierarchy of controls, from most to least effective, should be implemented.



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Caption: Hierarchy of controls for managing chemical exposure risks.

Engineering Controls

- Ventilation: Always handle **2-(Octylthio)ethanol** inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[7][8] General laboratory ventilation is not sufficient.

Administrative Controls

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all procedures involving this chemical.
- Training: Ensure all personnel are trained on the specific hazards, handling procedures, and emergency protocols for **2-(Octylthio)ethanol**.
- Labeling: All primary and secondary containers must be clearly labeled with the chemical name and appropriate GHS hazard warnings.^[9]

Personal Protective Equipment (PPE)

The last line of defense against exposure is appropriate PPE.

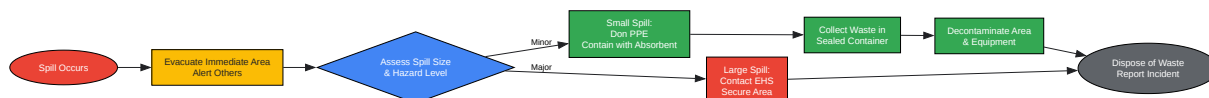
- Eye and Face Protection: Chemical safety goggles are mandatory.^[8] Given the severe eye damage risk, a face shield should also be worn, especially when handling larger quantities or during procedures with a high splash potential.^{[2][9]}
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Consult a glove compatibility chart to select the appropriate material (e.g., Butyl rubber, Nitrile).
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron should be worn.^[5]
- Respiratory Protection: Not typically required when work is conducted within a functional chemical fume hood. If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary.^[8]

Storage and Disposal

- Storage: Store containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^{[2][4]} The container must be kept tightly closed.^[2]
- Disposal: Dispose of waste **2-(Octylthio)ethanol** and contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not pour down the drain.^[5]

Emergency Procedures

A clear, rehearsed emergency plan is critical.



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Caption: General workflow for responding to a chemical spill.

First Aid Measures

- Eye Contact: IMMEDIATE ACTION IS REQUIRED. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[2] Remove contact lenses if present and easy to do so.[2] Seek immediate medical attention from an ophthalmologist.[4][5]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and water.[10] Seek medical attention if irritation develops or persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[5][10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[5][10]

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